

# The Complete Chemical Structure of Ofurace: A Technical Guide

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## Compound of Interest

Compound Name: Ofurace

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Ofurace**. **Ofurace** is a synthetic phenylamide and anilide fungicide known for its systemic, curative, and protective action against various plant pathogens.<sup>[1][2]</sup>

## Chemical Structure and Identification

**Ofurace** is a complex organic molecule with the chemical formula  $C_{14}H_{16}ClNO_3$ .<sup>[1][2][3][4][5][6]</sup> Its structure features a 2,6-dimethylphenyl group, a chloroacetamide moiety, and a  $\gamma$ -butyrolactone ring.<sup>[2]</sup> The systematic IUPAC name for **Ofurace** is 2-chloro-N-(2,6-dimethylphenyl)-N-(2-oxooxolan-3-yl)acetamide.<sup>[2][3]</sup> An alternative IUPAC name is (RS)- $\alpha$ -(2-chloro-N-2,6-xylylacetamido)- $\gamma$ -butyrolactone.<sup>[1]</sup>

**Ofurace** possesses a chiral center at the C3 position of the  $\gamma$ -butyrolactone ring, leading to the existence of two enantiomers: (R)-**ofurace** and (S)-**ofurace**. Commercially, **Ofurace** is available as a racemic mixture.<sup>[1][2]</sup>

Key Structural Identifiers:

Identifier	Value
CAS Number	58810-48-3[1][2][3][4][5][6][7]
Molecular Formula	C <sub>14</sub> H <sub>16</sub> ClNO <sub>3</sub> [1][2][3][4][5][6]
Molecular Weight	281.73 g/mol [2][3][6]
IUPAC Name	2-chloro-N-(2,6-dimethylphenyl)-N-(2-oxooxolan-3-yl)acetamide[2][3]
Canonical SMILES	<chem>CC1=C(C(=CC=C1)C)N(C2CCOC2=O)C(=O)CCl</chem> [1][2][3]
InChI	InChI=1S/C14H16ClNO3/c1-9-4-3-5-10(2)13(9)16(12(17)8-15)11-6-7-19-14(11)18/h3-5,11H,6-8H2,1-2H3[1][2][3][5]
InChIKey	OWDLFBLNMPCXSD-UHFFFAOYSA-N[1][2][3][4][5]

## Physicochemical Properties

The following table summarizes key physicochemical properties of **Ofurace**.

Property	Value
Physical State	Colorless crystals[1]
Melting Point	146°C[2]
Log P (Octanol-Water Partition Coefficient)	1.39[2]
Solubility	Soluble in DMSO[2]

## Synthesis of Ofurace

The commercial synthesis of **Ofurace** is a multi-step process involving the formation of a key intermediate followed by a coupling reaction.

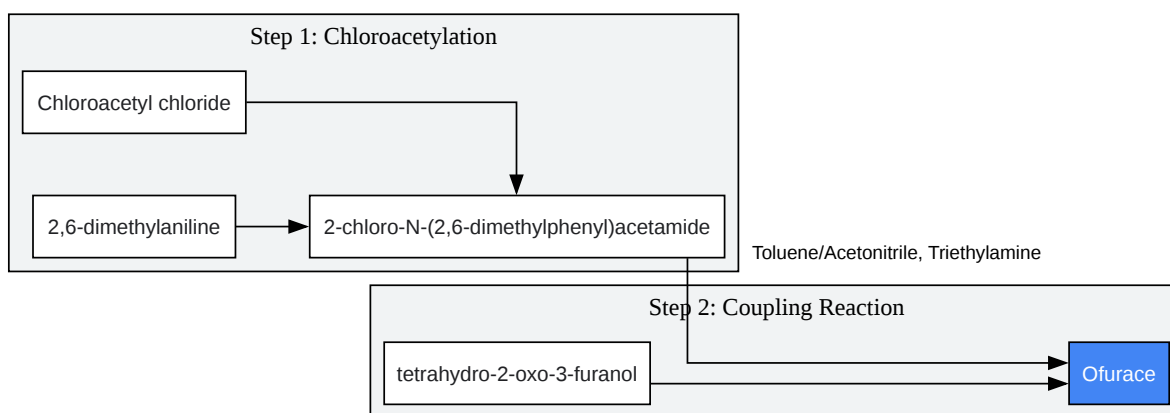
## Experimental Protocol: Commercial Synthesis

### Step 1: Chloroacetylation of 2,6-dimethylaniline

- Reactants: 2,6-dimethylaniline and chloroacetyl chloride.
- Procedure: 2,6-dimethylaniline is subjected to chloroacetylation using chloroacetyl chloride. This reaction forms the intermediate, 2-chloro-N-(2,6-dimethylphenyl)acetamide.[1]

### Step 2: Coupling with $\gamma$ -butyrolactone derivative

- Reactants: 2-chloro-N-(2,6-dimethylphenyl)acetamide and tetrahydro-2-oxo-3-furanol (a  $\gamma$ -butyrolactone derivative).
- Solvent: Toluene or acetonitrile.
- Catalyst: A base such as triethylamine.
- Procedure: The intermediate from Step 1 is reacted with tetrahydro-2-oxo-3-furanol in an organic solvent. The presence of a base facilitates the nucleophilic substitution reaction, leading to the final product, **Ofurace**. [1]

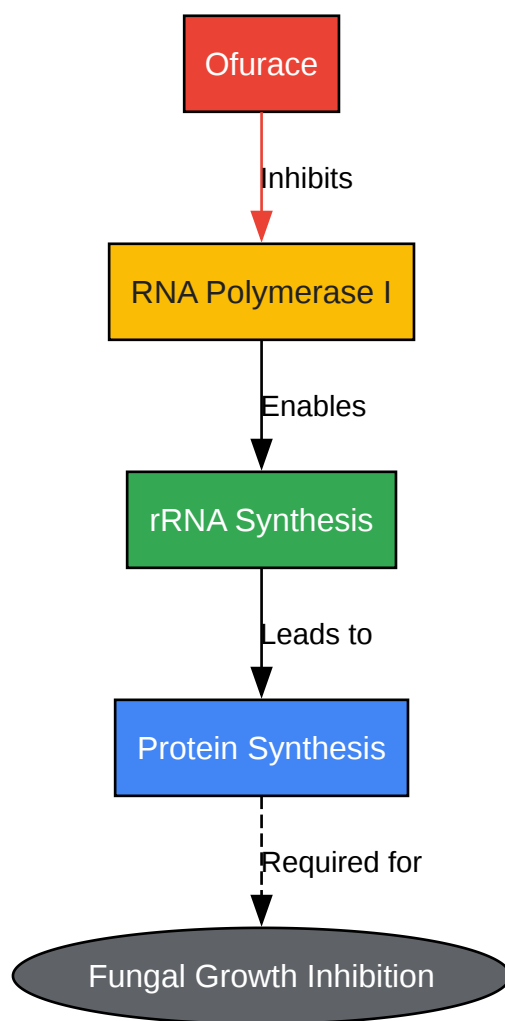


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Caption: Commercial synthesis pathway of **Ofurace**.

## Mechanism of Action

**Ofurace** functions as a fungicide by disrupting the synthesis of nucleic acids in fungal pathogens. Specifically, it targets and inhibits RNA polymerase I, an enzyme essential for the transcription of ribosomal RNA genes.[1][2] This inhibition ultimately halts protein synthesis and leads to fungal cell death.



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Caption: Mechanism of action of **Ofurace**.

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